

Definitive Guide to Z-Ser-Thr-OMe: Structural Chemistry & Synthesis

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Compound of Interest

Compound Name: Z-Ser-thr-ome

CAS No.: 7412-61-5

Cat. No.: B1390823

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Part 1: Structural Architecture & Physicochemical Properties

Z-Ser-Thr-OMe is a protected dipeptide derivative widely utilized as a model substrate in enzymatic kinetics (specifically for serine proteases and esterases) and as a pivotal intermediate in the synthesis of complex glycopeptides. Its structure is defined by the N-terminal Benzyloxycarbonyl (Z or Cbz) protecting group, the sequential arrangement of Serine and Threonine residues, and a C-terminal Methyl Ester (OMe).

Chemical Identity[1][2]

- IUPAC Name: Methyl (2S)-2-[[[(2S)-2-(benzyloxycarbonylamino)-3-hydroxypropanoyl]amino]-3-hydroxybutanoate
- Molecular Formula:

[1]

- Molecular Weight: 354.36 g/mol

- Sequence: **Z-Ser-Thr-OMe** (N-Cbz-Ser-Thr-OCH

)

Structural Components Analysis

The molecule is composed of four distinct functional modules, each serving a specific role in chemical biology applications:

Component	Chemical Structure	Function/Property
Z-Group (Cbz)		N-Terminal Protection: Prevents polymerization and mimics the hydrophobic pocket interactions (P2/P3 sites) in protease active sites.
Serine (Ser)		Residue 1 (P1/P2): Provides a primary hydroxyl group (-OH) for glycosylation or phosphorylation studies.
Threonine (Thr)		Residue 2 (P1'): Provides a secondary hydroxyl group (-OH) and steric bulk via the methyl group.
Methyl Ester (OMe)		C-Terminal Modification: Increases lipophilicity for cell permeability and serves as a chromogenic leaving group in esterase assays.

Physicochemical Data Table

Property	Value / Description
Physical State	White to off-white crystalline powder
Solubility	Soluble in DMSO, DMF, Methanol, Ethyl Acetate; Sparingly soluble in water
Melting Point	115–118 °C (Typical range for Z-dipeptide esters)
pKa (Side chains)	Ser-OH (~13), Thr-OH (~13) - Non-ionizable at physiological pH
Stability	Hygroscopic; Stable at -20°C. Ester bond susceptible to hydrolysis at pH > 8.0

Part 2: Synthesis Protocol (Solution Phase)

Core Directive: The synthesis of **Z-Ser-Thr-OMe** requires precise control to avoid O-acylation of the unprotected hydroxyl side chains of Serine and Threonine. The following protocol utilizes the Mixed Anhydride Method or Carbodiimide coupling (DCC/HOBt) to ensure regioselectivity.

Reaction Logic

- **Activation:** The carboxyl group of Z-Ser-OH is activated to facilitate nucleophilic attack.
- **Nucleophilic Attack:** The free amine of H-Thr-OMe (generated in situ from the hydrochloride salt) attacks the activated carbonyl.
- **Protection:** Side chain hydroxyls are generally left unprotected if mild coupling conditions are used, but transient protection (e.g., t-Butyl) improves yield.

Step-by-Step Methodology

Reagents:

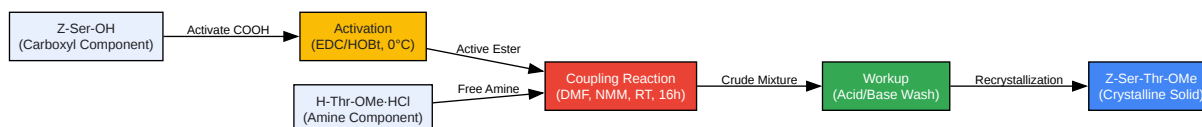
- Z-Ser-OH (1.0 eq)
- H-Thr-OMe·HCl (1.1 eq)

- EDC[2]·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) (1.1 eq)
- HOBt (Hydroxybenzotriazole) (1.1 eq)
- NMM (N-Methylmorpholine) (2.5 eq)
- Solvent: Anhydrous DMF (Dimethylformamide)

Protocol:

- Preparation: Dissolve Z-Ser-OH (10 mmol) and HOBt (11 mmol) in anhydrous DMF (30 mL) at 0°C under nitrogen atmosphere.
- Activation: Add EDC·HCl (11 mmol) and stir for 15 minutes at 0°C. Why: This forms the O-acylisourea active ester intermediate.
- Neutralization: In a separate vessel, dissolve H-Thr-OMe·HCl (11 mmol) in DMF (10 mL) and add NMM (25 mmol) to liberate the free amine.
- Coupling: Add the H-Thr-OMe solution dropwise to the activated Z-Ser-OH mixture.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours.
- Workup:
 - Dilute with Ethyl Acetate (150 mL).
 - Wash sequentially with: 5% citric acid (2x), saturated NaHCO₃ (2x), and brine (2x). Why: Citric acid removes unreacted amine/EDC; Bicarbonate removes unreacted acid/HOBt.
- Purification: Dry organic layer over MgSO₄, filter, and concentrate. Recrystallize from EtOAc/Hexane.

Synthesis Workflow Diagram



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Caption: Figure 1. Convergent synthesis pathway for **Z-Ser-Thr-OMe** using EDC/HOBt coupling chemistry.

Part 3: Applications & Biological Relevance[1]

Protease Substrate Specificity

Z-Ser-Thr-OMe serves as a chromogenic or esterolytic substrate for serine proteases.

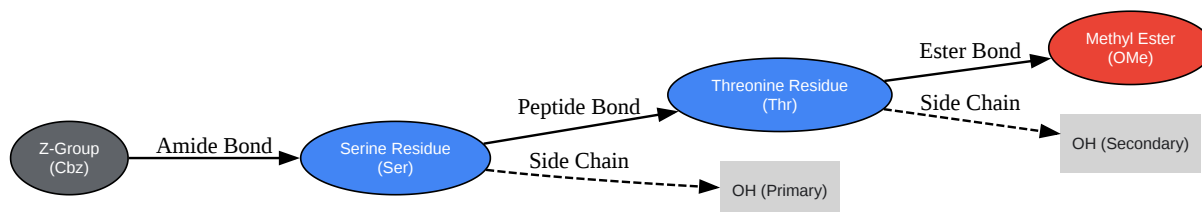
- Mechanism: Serine proteases (e.g., Chymotrypsin, Subtilisin) attack the C-terminal methyl ester. The Z-group occupies the S2 subsite of the enzyme, positioning the scissile ester bond in the catalytic triad.
- Readout: Hydrolysis releases Methanol and Z-Ser-Thr-OH. In pH-stat assays, the release of the free acid is measured.

O-Glycosylation Model

The presence of adjacent hydroxyl groups on Ser and Thr makes this molecule an ideal acceptor for studying GalNAc-transferase activity.

- Competitive Glycosylation: Researchers use this template to determine if an enzyme preferentially glycosylates the Serine or Threonine residue.
- Structural Rigidity: The Z-group and Methyl ester limit conformational freedom, mimicking the constraints of a protein backbone.

Structural Connectivity Diagram



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Caption: Figure 2. Structural connectivity of **Z-Ser-Thr-OMe** highlighting the peptide backbone and reactive side chains.

References

- PubChem. (2024).[2][3] Compound Summary: Z-Ser-Tyr-OMe (Analogous Structural Data). National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

- 1. Buy Z-Thr-ser-ome (EVT-13932465) [\[evitachem.com\]](https://www.evitachem.com)
- 2. chemimpex.com [\[chemimpex.com\]](https://chemimpex.com)
- 3. Z-Ser-Tyr-OMe | C₂₁H₂₄N₂O₇ | CID 13190522 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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